

Personal protective equipment for handling Peonidin 3-arabinoside

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Compound of Interest

Compound Name: *Peonidin 3-arabinoside*

Cat. No.: *B1532838*

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Essential Safety and Handling Guide for Peonidin 3-arabinoside

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This document provides critical safety and logistical information for the proper handling and disposal of **Peonidin 3-arabinoside**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

Peonidin 3-arabinoside is classified with the following hazards.^[1]

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.^[1]

- H410: Very toxic to aquatic life with long-lasting effects.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

When handling **Peonidin 3-arabinoside**, especially in its powdered form, the following personal protective equipment is mandatory to prevent exposure.[2]

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile).
Eye Protection	Safety Glasses/Goggles	Tightly sealed goggles to protect from dust and splashes.
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, especially when handling the powder, to avoid inhalation. [2] [3]
Body Protection	Lab Coat	A standard lab coat should be worn to prevent skin contact. [2]

Handling and Storage

Proper handling and storage are crucial to maintain the stability of **Peonidin 3-arabinoside** and ensure a safe laboratory environment.

- Ventilation: Work in a well-ventilated area, preferably in a fume hood, to minimize inhalation of dust particles.[\[2\]](#)
- Storage: Store in a cool, dry, and dark place in a tightly sealed container.[\[4\]](#)[\[5\]](#) Avoid storing with alkalis or strong reducing agents.[\[4\]](#) **Peonidin 3-arabinoside** is sensitive to heat and may degrade at temperatures above 40°C.
- Stability: Anthocyanins like **Peonidin 3-arabinoside** are unstable and can be affected by factors such as pH, temperature, and light.[\[6\]](#)[\[7\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately.[\[1\]](#)

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing.[1]
Eye Contact	Remove any contact lenses and flush eyes immediately with large amounts of water for at least 15 minutes. Seek medical attention.[1]
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration.[8]

Spill and Disposal Plan

In the event of a spill, and for routine disposal, the following procedures must be followed.

Spill Cleanup:

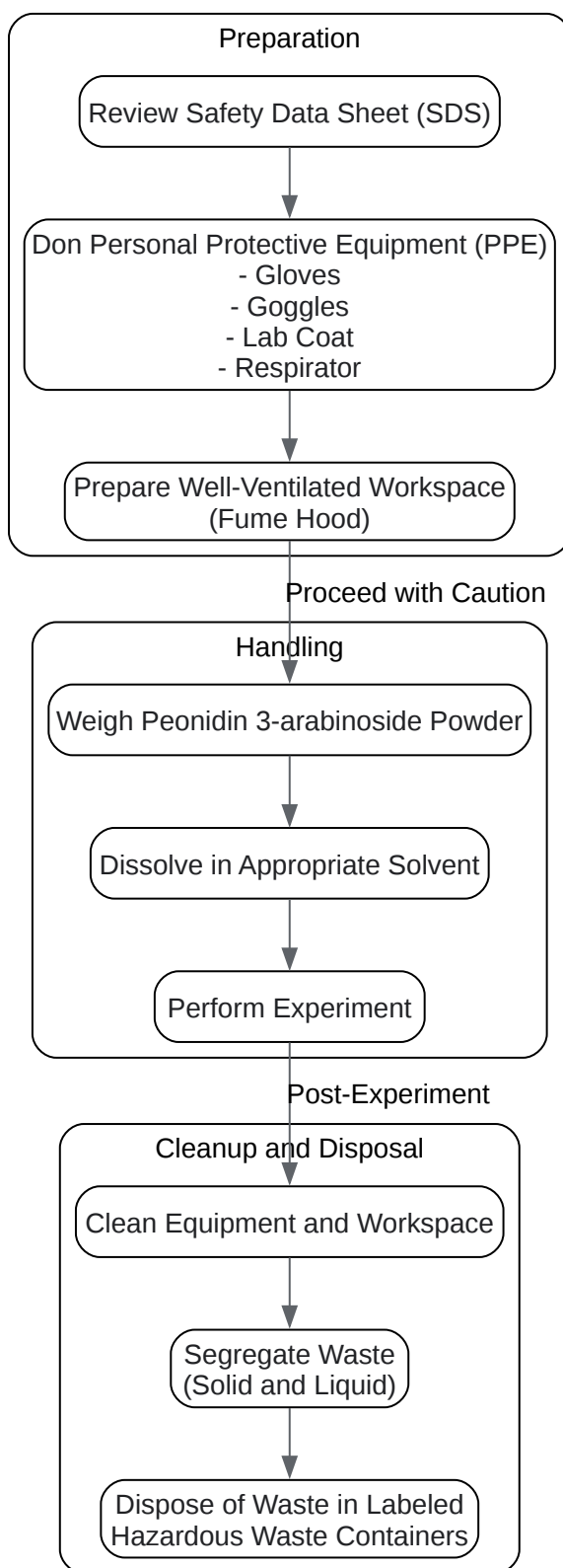
- Safety First: Alert others in the area and ensure the area is well-ventilated.[9]
- Wear appropriate PPE: This includes safety goggles, gloves, and a lab coat.[9]
- Containment: For small spills, use an inert, dry absorbent material like sand or vermiculite.[9]
- Collection: Carefully sweep or scoop the absorbed material into a labeled hazardous waste container.[9]
- Decontamination: Clean the spill area with soap and water. All cleaning materials should be disposed of as chemical waste.[9]

Disposal:

- Waste Classification: Dispose of **Peonidin 3-arabinoside** as hazardous waste.

- Disposal Route: All waste, including empty containers, should be disposed of via a licensed waste disposal contractor.[\[9\]](#)
- Environmental Precaution: Do not allow the substance to enter drains or watercourses.[\[9\]](#)

Experimental Workflow: Handling Peonidin 3-arabinoside



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Caption: Workflow for safely handling **Peonidin 3-arabinoside**.

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